

In-Depth Technical Guide: 2-cyano-N-(2-hydroxyethyl)acetamide

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Compound of Interest

Compound Name: 2-cyano-N-(2-hydroxyethyl)acetamide

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This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **2-cyano-N-(2-hydroxyethyl)acetamide**, a versatile intermediate in heterocyclic synthesis.

Molecular Structure and Chemical Identity

2-cyano-N-(2-hydroxyethyl)acetamide is a chemical compound featuring a cyano group, an amide, and a primary alcohol. Its structural representation and key chemical identifiers are summarized below.

Identifier	Value	Source
Molecular Formula	C5H8N2O2	[1]
Molecular Weight	128.13 g/mol	[1]
CAS Number	15029-40-0	[1]
SMILES	<chem>O=C(NCCO)CC#N</chem>	[1]
InChIKey	JBFRGXRQXZOZTA-UHFFFAOYSA-N	[1]
IUPAC Name	2-cyano-N-(2-hydroxyethyl)acetamide	[1]

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **2-cyano-N-(2-hydroxyethyl)acetamide** are not readily available in the reviewed literature. The following table presents available data and predicted values.

Property	Value	Source
Melting Point	Not available	[2]
Boiling Point	Not available	[2]
Solubility	Not available	

Spectroscopic Data

While specific spectra are not publicly available, the existence of NMR, FTIR, and Raman data has been noted.[3] General principles and typical chemical shift/frequency ranges are provided for interpretation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR: The proton NMR spectrum is expected to show distinct signals for the methylene protons adjacent to the oxygen and nitrogen atoms, the methylene protons adjacent to the

cyano group, and the exchangeable protons of the amide and hydroxyl groups.

¹³C NMR: The carbon NMR spectrum will display signals for the carbonyl carbon, the cyano carbon, and the three distinct methylene carbons. The carbon attached to the electronegative oxygen atom is expected to have a larger chemical shift.[4]

Infrared (IR) Spectroscopy

The IR spectrum of **2-cyano-N-(2-hydroxyethyl)acetamide** would be characterized by absorption bands corresponding to its functional groups:

- O-H stretch: A broad band in the region of 3200-3600 cm⁻¹ due to the hydroxyl group.
- N-H stretch: A moderate band around 3300 cm⁻¹ from the amide group.
- C≡N stretch: A sharp, medium intensity peak around 2250 cm⁻¹.
- C=O stretch: A strong absorption band in the range of 1650-1680 cm⁻¹ for the amide carbonyl.

Synthesis of 2-cyano-N-(2-hydroxyethyl)acetamide

The synthesis of **2-cyano-N-(2-hydroxyethyl)acetamide** can be achieved through several routes, with a common and versatile method being the reaction of an amine with a cyanoacetate derivative.[5]

Experimental Protocol: Reaction of Ethyl Cyanoacetate with Ethanolamine

This protocol is based on a general procedure for the synthesis of cyanoacetamides.[6][7] Specific quantities and conditions for the synthesis of the title compound may require optimization.

Materials:

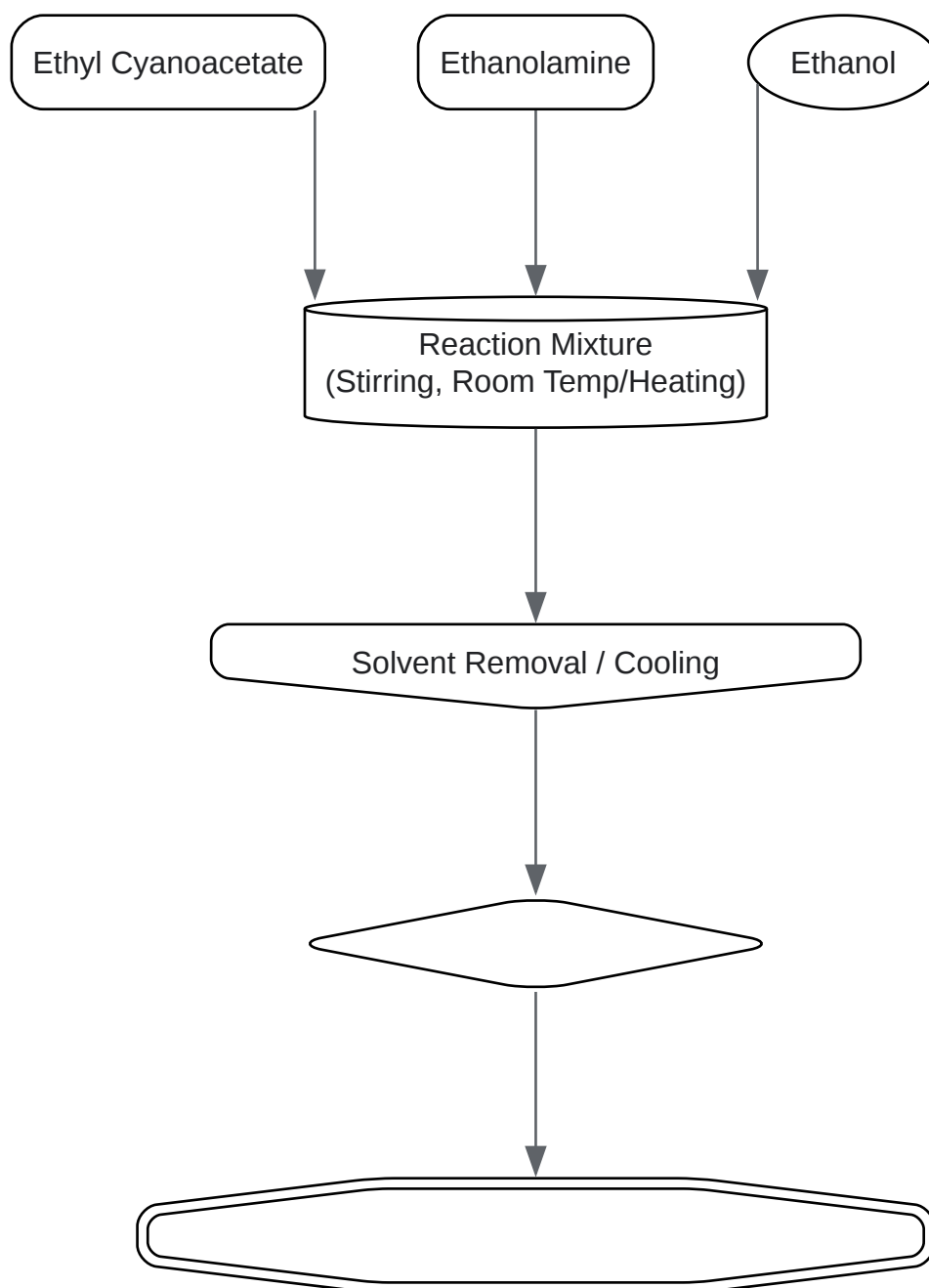
- Ethyl cyanoacetate
- Ethanolamine

- Ethanol (or other suitable solvent)

Procedure:

- Dissolve ethyl cyanoacetate in a suitable solvent such as ethanol.
- Add ethanolamine to the solution. The reaction can often proceed at room temperature or with gentle heating.^[5]
- The reaction mixture is stirred for a period of time to allow for the completion of the reaction.
- The product may precipitate from the reaction mixture upon cooling or after removal of the solvent under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent, such as ethanol.

Reaction Workflow Diagram:



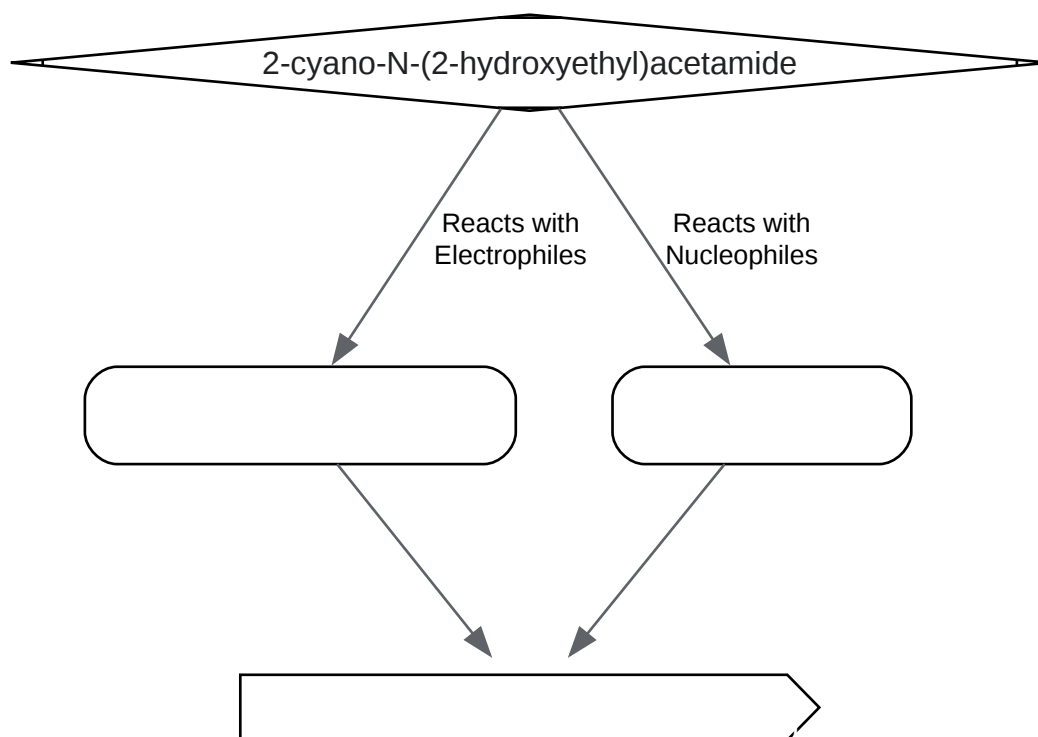
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Caption: Synthesis of **2-cyano-N-(2-hydroxyethyl)acetamide**.

Signaling Pathways and Logical Relationships

The primary utility of **2-cyano-N-(2-hydroxyethyl)acetamide** is as a versatile building block in the synthesis of various heterocyclic compounds.[5][8] Its multiple reactive sites allow for a variety of chemical transformations.

Logical Relationship Diagram:



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Caption: Reactivity of **2-cyano-N-(2-hydroxyethyl)acetamide**.

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